Technical Guide: Destruxin B Stereoisomer [D-Pro] Analogue Properties

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Compound of Interest

Compound Name:	*cyclo[N(Me)Ala-bAla-D-OLeu-D-Pro-Ile-DL-N(Me)Val]*
Cat. No.:	*B8128621*

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Part 1: Executive Technical Summary

Destruxin B (DB) is a cyclic hexadepsipeptide mycotoxin produced by the entomopathogenic fungus Metarhizium anisopliae.[1] It functions as a potent innate immune suppressor in insects and a cytotoxic agent in mammalian cells by inhibiting Vacuolar-type H+-ATPase (V-ATPase).

The [D-Pro]-Destruxin B analogue represents a synthetic stereoisomer where the natural L-Proline residue is replaced by D-Proline. This modification is a critical conformational probe used in medicinal chemistry to:

- Interrogate the

  -turn: The Proline residue dictates the turn geometry of the macrocycle.
- Validate the Pharmacophore: Determining if the biological target (V-ATPase) tolerates stereochemical inversion.
- Enhance Stability: D-amino acids often confer resistance to proteolytic degradation by endogenous peptidases.

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Part 2: Chemical Structure & Synthesis[2][3][4]

Structural Comparison

The core structure of Destruxin B is cyclo(

-Ala-Hmp-L-Pro-L-Ile-N-Me-L-Val-N-Me-L-Ala), where Hmp is (2R)-2-hydroxy-4-methylpentanoic acid.[2][3]

Feature	Natural Destruxin B	[D-Pro]-Destruxin B Analogue
Proline Configuration	L-Pro (-configuration)	D-Pro (-configuration)
Macrocyclic Conformation	Rigid, Type I/III -turn	Induced Type II' -turn
Side Chain Orientation	Projecting endo/exo specific to binding pocket	Inverted projection, altering hydrophobic surface
Bond Vector	bond restricts angle to -60°	angle restricted to +60°

Total Synthesis Protocol

The synthesis of the [D-Pro] analogue follows a convergent strategy, typically utilizing Solid-Phase Peptide Synthesis (SPPS) for the linear precursor followed by solution-phase macrolactonization.

Step-by-Step Methodology

- Resin Loading:
  - Use 2-chlorotrityl chloride resin.
  - Load the first amino acid, Fmoc-
    -Ala-OH, in DCM with DIPEA.

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- Rationale: The

  -Ala residue is non-chiral and sterically unhindered, preventing racemization during loading.

- Peptide Elongation (SPPS):
  - Deprotection: 20% Piperidine in DMF (2 x 5 min).
  - Coupling: Use HATU/HOAt (1:1) with DIPEA.
  - Sequence: Couple in reverse order: N-Me-L-Ala

    N-Me-L-Val

    L-Ile

    Fmoc-D-Pro-OH

    -Hydroxy acid (Hmp).
  - Critical Step: The introduction of Fmoc-D-Pro-OH instead of the L-isomer is the defining step. The subsequent coupling of the Hmp residue often requires DIC/DMAP due to the lower reactivity of the hydroxyl group.
- Cleavage & Macrolactonization:
  - Cleavage: Treat resin with 1% TFA/DCM to release the linear hexadepsipeptide with side chains protected (if any).
  - Cyclization: Perform under high dilution (1 mM) in DCM using MNBA (2-methyl-6-nitrobenzoic anhydride) and DMAPO.
  - Mechanism:[4] MNBA activates the C-terminal carboxylic acid, allowing the N-terminal amine to attack, forming the macrocycle. High dilution prevents dimerization.
- Purification:
  - RP-HPLC (C18 column), Gradient: 30-80% MeCN in Water (0.1% Formic Acid).

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Part 3: Conformational Analysis (The "D-Pro Effect")

The substitution of L-Pro with D-Pro is not merely a structural change; it is a conformational switch.

The -Turn Hypothesis

Natural Destruxin B adopts a "haemolymph-stable" conformation characterized by two transannular hydrogen bonds.

- L-Pro Effect: L-Proline restricts the backbone dihedral angle

  to approx -60°, favoring a Type I or Type III

  -turn. This positions the Isopropyl group of Isoleucine and the ester bond in a specific orientation required for V-ATPase binding.

- D-Pro Effect: D-Proline constrains

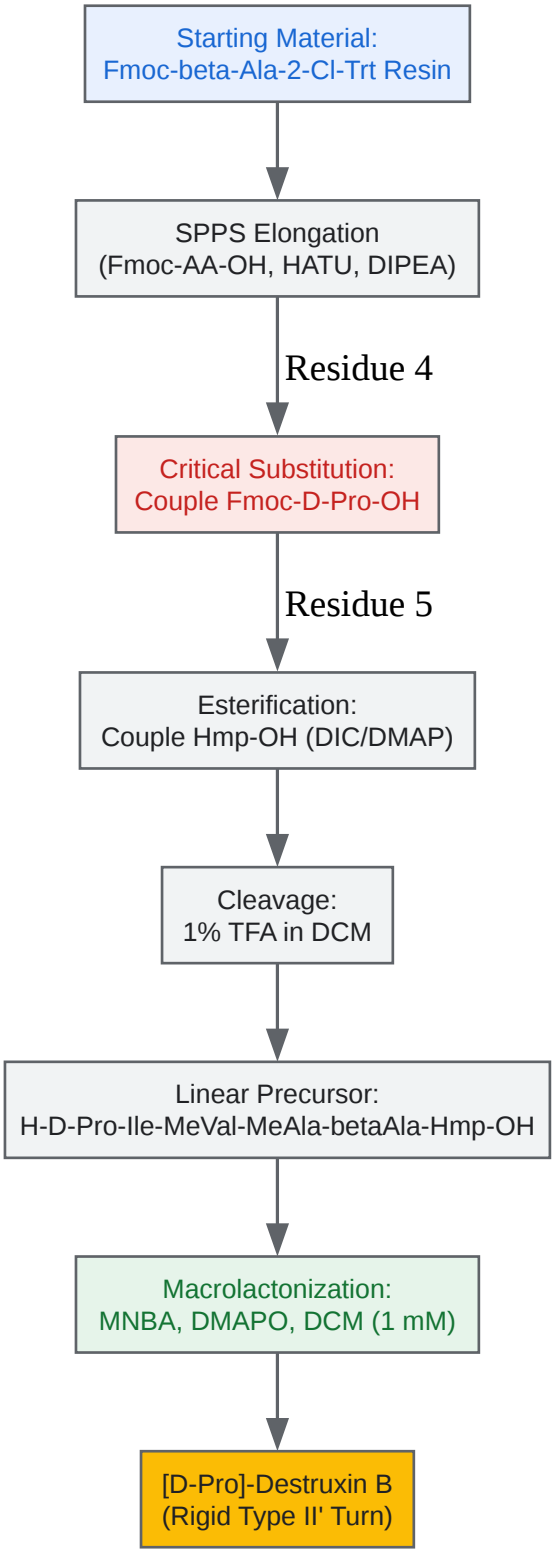
  to approx +60°. In cyclic hexapeptides, D-Pro-L-Xaa sequences strongly induce a Type II'

  -turn.

- Result: The [D-Pro] analogue adopts a "kinked" backbone conformation that is distinct from the natural toxin. This disrupts the spatial arrangement of the hydrophobic pharmacophore (Ile/Val side chains).

Visualization of Synthesis & Logic

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Figure 1: Synthetic workflow for the [D-Pro]-Destruxin B analogue, highlighting the stereochemical inversion step.

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Part 4: Biological Properties & SAR

V-ATPase Inhibition Activity

The primary target of Destruxin B is the V-ATPase proton pump. Structure-Activity Relationship (SAR) studies indicate a strict steric requirement for the binding pocket.

- Natural L-Pro DB: High potency (IC50

  10-100 nM). The "bullet" shape fits the catalytic domain interface.

- [D-Pro] Analogue:Significantly Reduced Activity.
  - Causality: The induction of the Type II' turn reorients the hydrophobic side chains (Ile, Val) away from the binding interface. The "lock-and-key" fit is broken.
  - Comparative Insight: Similar to epi-Destruxin E (inverted epoxide), stereochemical inversion at rigid centers typically results in a >10-fold loss of potency.

Metabolic Stability & Permeability

While less potent as a toxin, the [D-Pro] analogue exhibits unique pharmacokinetic properties:

- Proteolytic Resistance: Endogenous peptidases generally recognize L-amino acid sequences. The D-Pro residue prevents cleavage at the Pro-Ile bond, increasing half-life in serum/haemolymph.
- Membrane Permeability: The rigid Type II' turn often increases internal hydrogen bonding (reducing solvent-exposed polar surface area), potentially enhancing passive membrane permeability compared to flexible linear precursors.

Part 5: Experimental Protocols

V-ATPase Inhibition Assay (Self-Validating)

To quantify the loss of activity in the D-Pro analogue:

- Preparation: Isolate V-ATPase from Manduca sexta midgut or bovine brain microsomes.
- Reaction Mix: 50 mM Tris-MOPS (pH 8.0), 3 mM ATP, 3 mM MgSO4, 1

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M valinomycin.

- Initiation: Add Destruxin B (Positive Control) or [D-Pro]-Analogue (Test) at varying concentrations (0.1 nM - 10

  M).

- Readout: Measure inorganic phosphate (Pi) release using a colorimetric malachite green assay after 30 mins.

- Validation: The control (L-Pro DB) must show >90% inhibition at 1

  M. If [D-Pro] analogue shows <50% inhibition at 1

  M, the stereochemical hypothesis is validated.

NMR Conformational Analysis

- Solvent: Dissolve 2 mg of peptide in

  -DMSO.

- Experiment: Run 1H-1H ROESY and Temperature Coefficient experiments (

).

- Interpretation:
  - L-Pro (Natural): Look for ROE correlations between

    (Pro) and

    (Ile).
  - D-Pro (Analogue): Look for strong ROE between

    (Pro) and

    (Ile) or distinct shift in the

    -Ala NH signal, indicative of the Type II' turn.

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